Spectroscopic Data for Cyclo(-Ala-Ala): A Technical Guide for Researchers

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Compound of Interest

Compound Name:	*Cyclo(-Ala-Ala)*
CAS No.:	*5845-61-4*
Cat. No.:	*B1210000*

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An In-depth Analysis of NMR and MS Data for the Cyclic Dipeptide **Cyclo(-Ala-Ala)**

This technical guide provides a comprehensive overview of the spectroscopic data for the cyclic dipeptide **Cyclo(-Ala-Ala)**, also known as (3S,6S)-3,6-dimethylpiperazine-2,5-dione. This document is intended for researchers, scientists, and drug development professionals, offering a detailed examination of its Nuclear Magnetic Resonance (NMR) and Mass Spectrometry (MS) characteristics. The information presented herein is crucial for the structural elucidation, identification, and purity assessment of this compound in various research and development settings.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for determining the structure of organic molecules in solution. For **Cyclo(-Ala-Ala)**, both ^{1}H and ^{13}C NMR are essential for confirming its cyclic structure and the stereochemistry of the alanine residues.

^{1}H NMR Spectroscopic Data

The ^{1}H NMR spectrum of **Cyclo(-Ala-Ala)** is relatively simple due to the molecule's symmetry. The key proton signals and their characteristics are summarized in the table below. The data was obtained in deuterated dimethyl sulfoxide (DMSO-d6), a common solvent for NMR analysis of peptides.[1]

Proton Assignment	Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz
NH (Amide)	~8.14	s	-
α-CH (Alpha-Proton)	~3.85	q	~6.9
β-CH_3 (Methyl Protons)	~1.22	d	~6.9

Note: Chemical shifts are referenced to the residual solvent peak of DMSO-d6 at 2.50 ppm. The exact chemical shifts may vary slightly depending on the sample concentration and experimental conditions.

^{13}C NMR Spectroscopic Data

The ^{13}C NMR spectrum provides information about the carbon framework of **Cyclo(-Ala-Ala)**. The expected chemical shifts for the distinct carbon environments are presented below.

Carbon Assignment	Chemical Shift (δ) ppm
C=O (Carbonyl)	~168
α-C (Alpha-Carbon)	~50
β-C (Methyl Carbon)	~17

Note: Chemical shifts are referenced to the solvent peak of DMSO-d6 at 39.52 ppm. These are approximate values based on typical chemical shifts for similar peptide structures.

Mass Spectrometry (MS)

Mass spectrometry is a vital analytical technique for determining the molecular weight and elemental composition of a compound, as well as elucidating its structure through

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fragmentation analysis.

Molecular Ion and Fragmentation Pattern

The nominal molecular weight of **Cyclo(-Ala-Ala)** is 142.16 g/mol .[1] In mass spectrometry, typically using electrospray ionization (ESI), the protonated molecule $[M+H]^+$ is observed. The fragmentation of this cyclic dipeptide provides characteristic ions that confirm its structure.

Ion	m/z (mass-to-charge ratio)	Description
$[M+H]^+$	143.1	Protonated molecular ion
$[M+Na]^+$	165.1	Sodium adduct
$[M+K]^+$	181.1	Potassium adduct
Fragment 1	115.1	Loss of CO (Carbon Monoxide)
Fragment 2	71.1	Cleavage of the diketopiperazine ring

Note: The observed m/z values may vary slightly depending on the instrument calibration and resolution.

Experimental Protocols

Detailed methodologies for acquiring NMR and MS data are crucial for reproducibility and accurate interpretation.

NMR Spectroscopy Protocol

Sample Preparation:

- Weigh 1-5 mg of purified **Cyclo(-Ala-Ala)**.
- Dissolve the sample in 0.5-0.7 mL of deuterated dimethyl sulfoxide (DMSO-d6).
- For chemical shift referencing, a small amount of an internal standard such as tetramethylsilane (TMS) can be added, although referencing to the residual solvent peak is also common.[2]

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- Transfer the solution to a clean, dry 5 mm NMR tube.[2]

Data Acquisition:

- Acquire a ^{1}H NMR spectrum to assess sample purity and confirm the proton signals.
- Acquire a ^{13}C NMR spectrum to identify all carbon signals.
- For complete structural assignment and to resolve any ambiguities, two-dimensional (2D) NMR experiments such as COSY (Correlation Spectroscopy), HSQC (Heteronuclear Single Quantum Coherence), and HMBC (Heteronuclear Multiple Bond Correlation) can be performed.[2]

Mass Spectrometry (ESI-MS) Protocol

Sample Preparation:

- Prepare a stock solution of **Cyclo(-Ala-Ala)** in a suitable solvent like methanol or acetonitrile at a concentration of approximately 1 mg/mL.[2]
- Dilute the stock solution to a final concentration in the range of 1-10 µg/mL using a solvent compatible with the mobile phase, typically a mixture of water and an organic solvent (e.g., acetonitrile) with a small amount of formic acid (0.1%) to promote protonation.[2]

Data Acquisition:

- Infuse the sample solution into the electrospray ionization (ESI) source of the mass spectrometer.
- Acquire a full scan mass spectrum in positive ion mode to observe the protonated molecular ion $[M+H]^+$ and other adducts.
- To obtain fragmentation data, perform a tandem mass spectrometry (MS/MS) experiment by selecting the $[M+H]^+$ ion as the precursor and subjecting it to collision-induced dissociation (CID).

Workflow and Data Analysis

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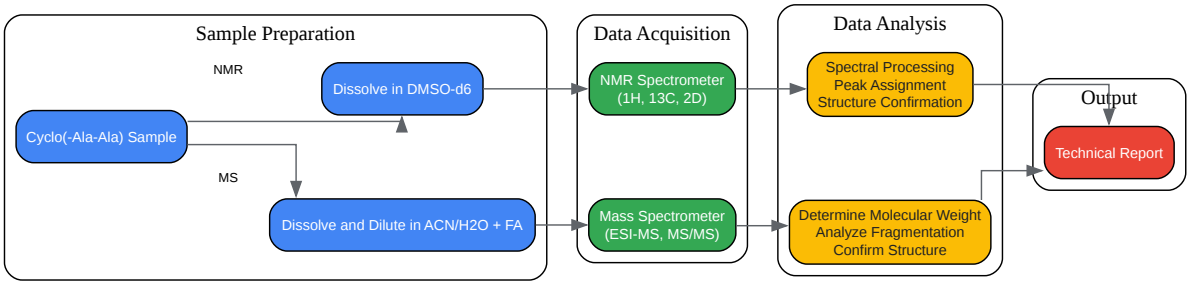
The following diagram illustrates the general workflow for the spectroscopic analysis of **Cyclo(-Ala-Ala)**.



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*General workflow for the spectroscopic analysis of **Cyclo(-Ala-Ala)**.*

The analysis of the acquired data involves processing the raw spectra, assigning the observed signals to the corresponding nuclei or fragments, and interpreting the data to confirm the chemical structure and purity of **Cyclo(-Ala-Ala)**. This comprehensive spectroscopic characterization is a fundamental step in the utilization of this cyclic dipeptide in further scientific investigations.

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References

- 1. spectrabase.com [spectrabase.com]
- 2. benchchem.com [benchchem.com]

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